

Solcitinib pharmacokinetics properties

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Compound Focus: Solcitinib

CAS No.: 1206163-45-2

Cat. No.: S543558

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Solcitinib Biochemical Profile

Property	Value / Description
Molecular Formula	$C_{22}H_{23}N_5O_2$ [1] [2]
Molecular Weight	389.45 g/mol [1] [2]
Target	JAK1 (Janus Kinase 1) [1] [2]
IC ₅₀ (JAK1)	9.8 nM [1] [2]
Selectivity	11-fold over JAK2, 55-fold over JAK3, 23-fold over TYK2 [1] [2]
Administration	Oral [1] [2]
Therapeutic Focus	Moderate-to-severe plaque-type psoriasis (under investigation) [1] [3] [2]

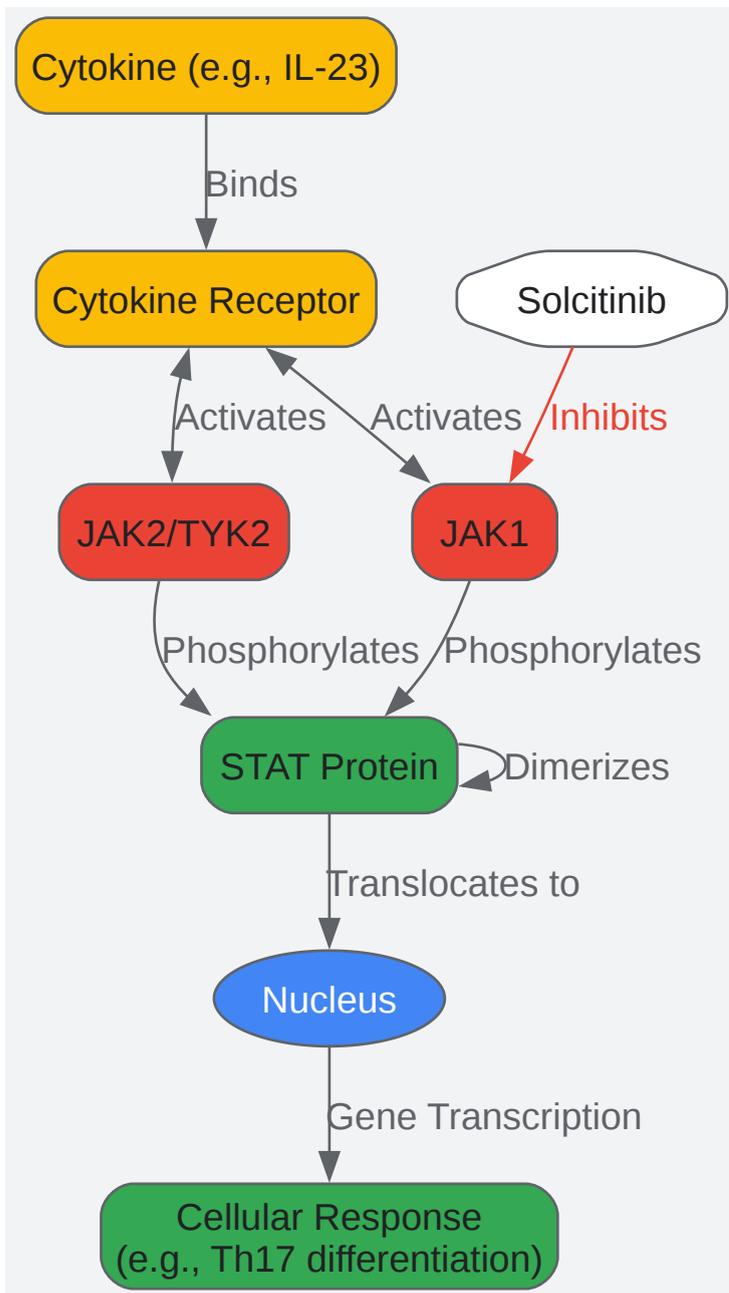
Experimental Protocol & Clinical Context

While detailed laboratory protocols for pharmacokinetic studies are not available, some information on its clinical research context can be provided.

- **In Vitro Activity:** The primary data for **Solcitinib**'s potency (IC_{50}) and selectivity is typically generated through enzymatic assays that measure the inhibition of kinase activity for JAK1, JAK2, JAK3, and TYK2 [1]. The specific experimental details for **Solcitinib** (e.g., reagent concentrations, incubation times) are not provided in the search results.
- **In Vivo & Clinical Evidence:** One source mentions that in clinical trials, patients with moderate-to-severe plaque-type psoriasis were treated with 100 mg, 200 mg, and 400 mg of **Solcitinib** twice daily for 12 weeks. The treatment resulted in clinical improvement and was generally well-tolerated, with no clear relationship between the frequency of adverse events and the dose [2]. A separate scoping review notes that **Solcitinib** was one of several JAK inhibitors identified in clinical trials for psoriasis, but it has not progressed to late-stage (Phase III) development [3].

JAK-STAT Signaling Pathway Diagram

The following diagram illustrates the signaling pathway that **Solcitinib** targets. **Solcitinib** inhibits JAK1, which is a key kinase in the pathway activated by cytokines like interleukin-23 (IL-23), playing a central role in the pathophysiology of psoriasis [3].



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Solcitinib mechanism of action: inhibits JAK1 to block cytokine-mediated JAK-STAT signaling.

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